

Application Notes and Protocols for Cartap in Rice Paddies

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Compound of Interest

Compound Name: *Cartap*

Cat. No.: *B107815*

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These notes provide a comprehensive overview of the standard protocols for the application of **Cartap**, a broad-spectrum systemic insecticide, in rice paddies for the control of key pests. The information is intended to guide experimental design and field trial implementation.

Introduction

Cartap hydrochloride is a nereistoxin analogue insecticide widely used in rice cultivation to control pests such as the rice stem borer (*Scirpophaga incertulas*) and leaf folder (*Cnaphalocrocis medinalis*).^{[1][2]} It functions as a systemic insecticide with both contact and stomach action.^{[1][3]} The active ingredient is absorbed by the plant and translocated through its tissues, providing protection against insects that feed on different parts of the plant.^[1] **Cartap** hydrochloride acts by inhibiting the acetylcholinesterase enzyme in the nervous system of insects, leading to paralysis and death.^[2] This document outlines the standard application protocols, efficacy data, and safety precautions for the use of **Cartap** in rice paddies.

Product Formulations

Cartap is commonly available in two main formulations for use in rice paddies:

- Soluble Powder (SP): Typically 50% **Cartap** Hydrochloride. This formulation is mixed with water to create a sprayable suspension for foliar application.^{[1][4]}

- Granules (GR): Commonly 4% **Cartap** Hydrochloride. These are applied directly to the paddy soil or water and are absorbed by the plant's root system.[\[3\]](#)[\[5\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data related to **Cartap** application in rice paddies based on various field studies.

Table 1: Recommended Application Rates of **Cartap** Formulations

Formulation	Application Rate (Active Ingredient)	Application Rate (Product)	Target Pests	Reference(s)
Cartap Hydrochloride 4G	750 - 1000 g a.i./ha	18.75 - 25 kg/ha	Rice Stem Borer, Leaf Folder	[6]
Cartap Hydrochloride 4G	-	10 kg/acre	Rice Stem Borer	[7] [8]
Cartap Hydrochloride 50% SP	375 g a.i./ha	750 g/ha	Yellow Stem Borer	[9]
Cartap Hydrochloride 50% SP	-	400 g/acre	Rice Stem Borer	[6]
Cartap Hydrochloride 75% SG	-	170 g/acre in 100 L water	Rice Stem Borer	[10]
General Recommendation	0.5 - 1.5 kg a.i./ha	-	General Rice Pests	[11]

Table 2: Efficacy of **Cartap** Against Major Rice Pests

Pest	Cartap Formulation	Efficacy Metric	Result	Control	Reference(s)
Yellow Stem Borer	Cartap Hydrochloride 50% SP	Whitehead (%)	3.69%	8.66%	[12]
Yellow Stem Borer	Cartap Hydrochloride 4G + Fipronil 0.5% CG	Dead Heart (DH) %	3.36%	-	[13]
Yellow Stem Borer	Cartap Hydrochloride 4G + Fipronil 0.5% CG	White Ear (WE) %	2.68%	-	[13]
Rice Leaf Folder	Cartap Hydrochloride 4G	Leaf Damage (%)	5.44%	-	[14]
Yellow Stem Borer	Rynaxypyr 20 SC (for comparison)	Dead Heart (%)	0.42%	8.09%	[9]
Yellow Stem Borer	Cartap Hydrochloride 50% SP	Dead Heart (%)	-	-	[9]
Yellow Stem Borer	Rynaxypyr 20 SC (for comparison)	White Ear-head (%)	1.24%	12.69%	[9]

Table 3: Residue Levels of **Cartap** in Rice Paddy Components

Sample Matrix	Formulation Applied	Time After Application	Residue Level	Reference(s)
Rice Plants (whole)	Dust and Fine Granules	Immediately after	1 - 2 mg/kg	[11]
Rice Plants (whole)	Dust	3 days	~0.2 mg/kg	[11]
Rice Plants (whole)	Granules	3 days	~0.05 mg/kg	[11]
Paddy Water	Various Formulations	Immediately after	1 - 2 mg/L	[11]
Paddy Water	Various Formulations	3 days	Below limit of determination	[11]
Soil	Various Formulations	1 day	1 - 2 mg/kg	[11]
Soil	Various Formulations	30 days	1/6th to 1/30th of initial concentration	[11]
Rice Grain	Cartap Hydrochloride 4G	72 days (at harvest)	< 0.1 mg/kg	[14]
Rice Straw	Cartap Hydrochloride 4G	At harvest	0.051 mg/kg	[15]

Note: Washing rice before cooking has been shown to reduce **Cartap** residues by approximately one-third.[16]

Experimental Protocols

Protocol 4.1: Field Efficacy Trial for **Cartap** against Rice Stem Borer

- Experimental Design:

- Establish a randomized complete block design (RCBD) with a minimum of three replications.
- Plot size should be standardized (e.g., 5m x 4m) with buffer zones between plots to prevent spray drift.
- Treatments:
 - Include different formulations and dosages of **Cartap** (e.g., **Cartap** 4G at 750 g a.i./ha, **Cartap** 50% SP at 375 g a.i./ha).
 - Include a positive control (another standard insecticide) and an untreated control.
- Application:
 - Granular (GR) Application: Broadcast the granules evenly into the paddy water as per the treatment rates.
 - Soluble Powder (SP) Application:
 - Calibrate the sprayer (e.g., knapsack sprayer) to ensure uniform coverage.
 - Prepare the spray solution by mixing the required amount of **Cartap** 50% SP with water according to the product label.[\[17\]](#)
 - Spray the rice foliage to the point of runoff.
 - Timing: Apply treatments at predetermined rice growth stages, such as 15 and 40 days after transplanting (DAT), or when pest infestation reaches the economic threshold level (ETL), for instance, when more than 5% of plants show "dead hearts".[\[6\]](#)[\[10\]](#)
- Data Collection:
 - Record the incidence of stem borer damage (dead hearts and white ears) at regular intervals (e.g., 7, 14, and 21 days after each application).
 - To assess damage, randomly select and count the total number of tillers and the number of infested tillers from a designated area within each plot (e.g., 1 square meter).

- At the end of the trial, harvest the grains from a central area of each plot to determine the grain yield.
- Statistical Analysis:
 - Analyze the collected data using Analysis of Variance (ANOVA) to determine the significance of differences between treatments.
 - Use appropriate mean separation tests (e.g., Tukey's HSD) to compare treatment means.

Protocol 4.2: Residue Analysis of **Cartap** in Rice Grain

- Sample Collection:
 - Collect mature rice grain samples from plots treated with **Cartap** at a specified pre-harvest interval (PHI), typically ranging from 7 to 21 days.[\[4\]](#) Also, collect samples from an untreated control plot.
- Sample Preparation:
 - Homogenize a representative sample (e.g., 25 g) of the ground rice grain.
- Extraction:
 - The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a suitable extraction procedure.[\[18\]](#)
 - Alternatively, a common method involves homogenizing the sample with 0.02 M HCl.[\[19\]](#)
 - The mixture is then filtered, and the extraction is repeated.
- Cleanup:
 - The extract is partitioned with a suitable solvent like n-hexane.
 - The organic layer is collected, dried using anhydrous sodium sulfate, and concentrated.
- Analysis:

- Analyze the final extract using Gas Chromatography (GC) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the quantification of **Cartap** residues.[18][19]
- Prepare a calibration curve using certified reference standards of **Cartap** hydrochloride.
- Data Reporting:
 - Express the residue levels in mg/kg of the rice grain.
 - Compare the results with the Maximum Residue Limit (MRL) established by regulatory authorities.

Safety Precautions and Environmental Impact

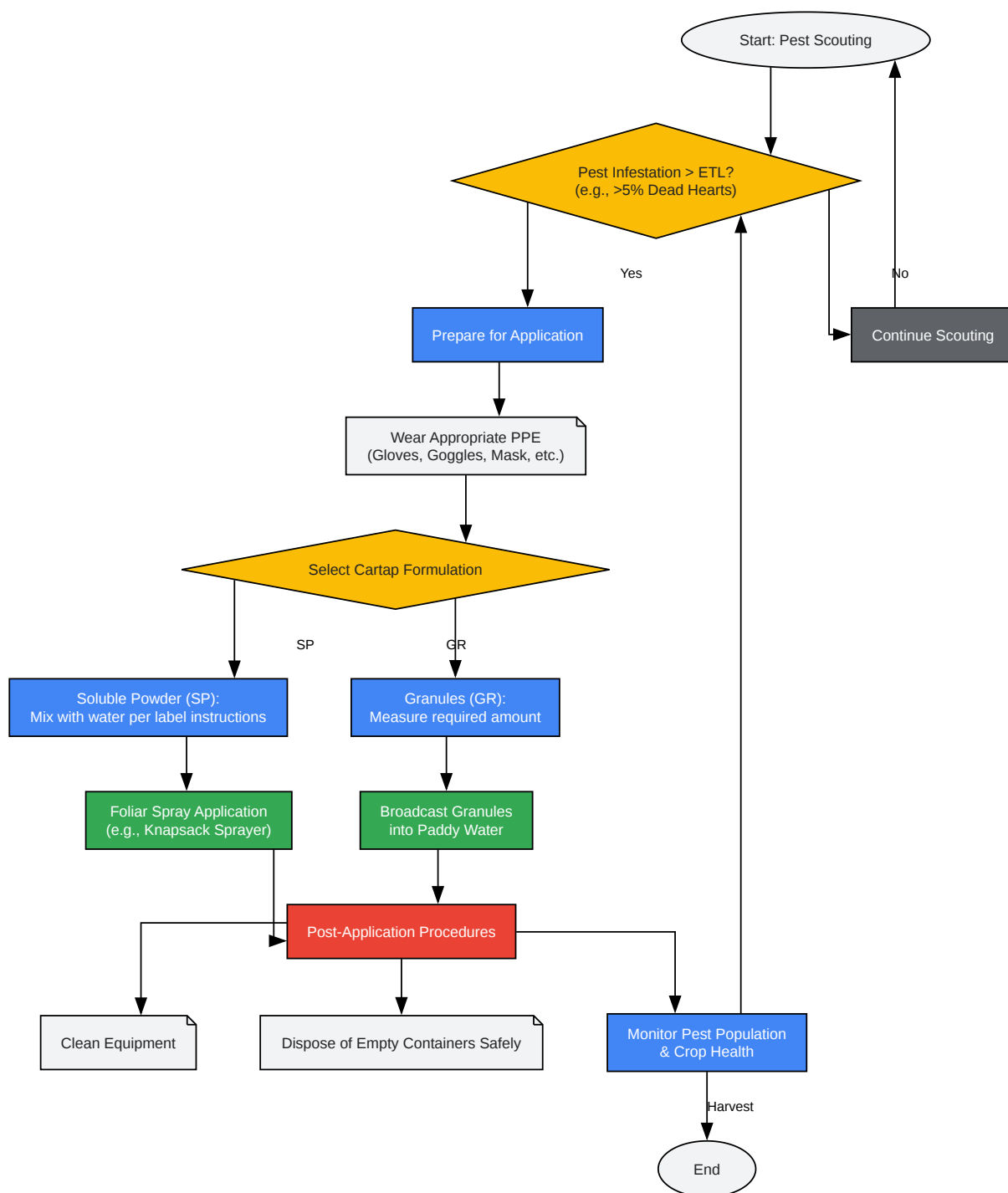
5.1 Personal Protective Equipment (PPE) and Handling

- Handling: Wear protective clothing, including boots, rubber gloves, and a face shield when handling the product.[20] Avoid contact with mouth, eyes, and skin.[21]
- Application: Do not smoke, drink, or eat while spraying.[21] Spray in the direction of the wind to avoid inhalation of the spray mist.[21]
- Post-Application: Wash hands and any contaminated skin thoroughly with soap and water after use.[20] Contaminated clothing should be washed daily.[20] A re-entry period of 1 day after treatment should be observed unless wearing protective clothing.[22]

5.2 Environmental Impact

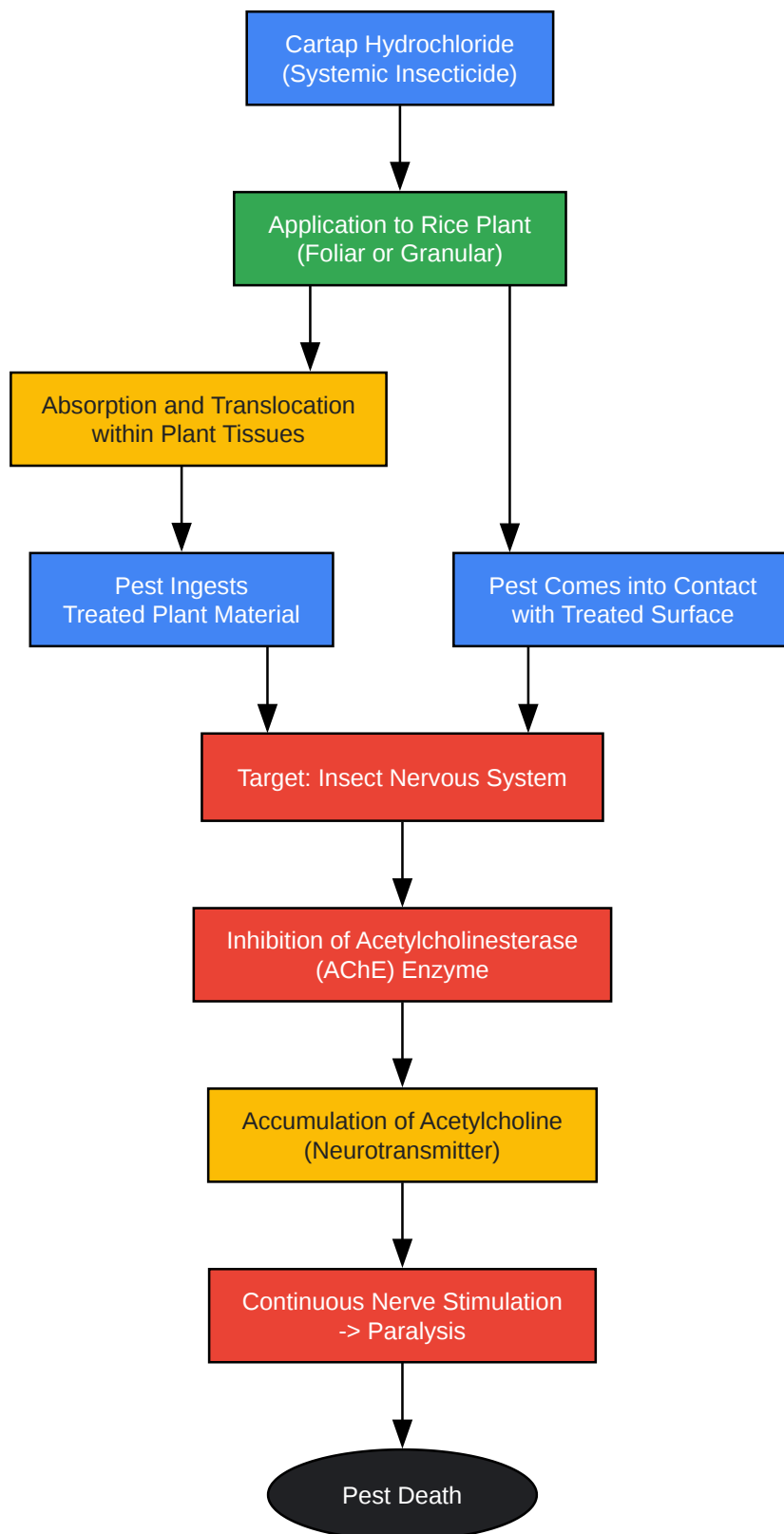
- Toxicity: **Cartap** is toxic to fish, birds, and other aquatic organisms.[20][22] Agricultural runoff containing **Cartap** can pose a risk to non-target aquatic species.[23][24]
- Contamination Prevention: Prevent drift of spray mist onto other crops, grazing areas, rivers, and dams.[22] Dispose of wash water and empty containers in a manner that will not contaminate water sources.[20]
- Container Disposal: Triple rinse empty containers with a volume of water equal to at least 10% of the container's volume. Add the rinsings to the spray tank. The empty container should then be perforated, flattened, and disposed of according to local regulations.[20]

Visualizations



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Caption: Workflow for **Cartap** Application in Rice Paddies.



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